

Physical Characteristics of ^{15}N Labeled Boc-L-Alanine

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Compound of Interest

Compound Name: L-ALANINE-N-T-BOC (^{15}N)

Cat. No.: B1580339

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Executive Summary

N-(tert-Butoxycarbonyl)-L-alanine- ^{15}N (Boc-L-Ala-OH- ^{15}N) is a stable isotope-labeled amino acid derivative critical for advanced structural biology and pharmacokinetic tracking. By incorporating the nitrogen-15 isotope (

) into the alpha-amino position, this compound serves as a non-radioactive tracer in Nuclear Magnetic Resonance (NMR) spectroscopy and mass spectrometry-based proteomics.^[1]

This guide delineates the physicochemical specifications, handling protocols, and quality control (QC) metrics required to integrate Boc-L-Ala-OH- ^{15}N into Good Laboratory Practice (GLP) workflows, specifically focusing on Solid-Phase Peptide Synthesis (SPPS) and metabolic flux analysis.

Chemical Identity & Isotopic Specifications

The substitution of the natural

atom (99.6% abundance) with

results in a mass shift of +1 Dalton, which is detectable via high-resolution mass spectrometry.

[1] The chemical behavior remains identical to the unlabeled counterpart, but the nuclear magnetic properties are fundamentally altered, enabling detection in HSQC/HMQC NMR experiments.[1]

Table 1: Chemical Specifications

Parameter	Specification
Chemical Name	N-(tert-Butoxycarbonyl)-L-alanine-
Common Abbreviation	Boc-L-Ala-OH-
CAS Number (Labeled)	133952-87-7
CAS Number (Unlabeled)	15761-38-3
Molecular Formula	
Molecular Weight	190.20 g/mol (vs. 189.21 g/mol unlabeled)
Isotopic Enrichment	
Chiral Purity	L-Isomer ()



Technical Insight: The CAS number 133952-87-7 is specific to the

-labeled variant.[1] Using the unlabeled CAS (15761-38-3) in regulatory documentation can lead to material sourcing errors during GMP audits.[1]

Physical Characteristics

Appearance and State[1]

- Form: White to off-white crystalline powder.[1][2][3][4][5]

- Hygroscopicity: Mildly hygroscopic.[1] The Boc group provides significant lipophilicity, reducing moisture uptake compared to free amino acids, but prolonged exposure to ambient humidity can induce clumping.[1]

Thermal Properties[1]

- Melting Point: 79 – 83 °C.[1][6][2]
 - Diagnostic Value: A depressed melting range () typically indicates hydrolysis of the Boc group (generating free L-alanine) or solvent entrapment.[1]

Solubility Profile

Solubility is dictated by the hydrophobic tert-butyl carbamate moiety.[1]

- Soluble: Methanol, Ethanol, Dimethylformamide (DMF), Dichloromethane (DCM), Dimethyl Sulfoxide (DMSO).[1]
- Sparingly Soluble/Insoluble: Water, Hexanes.[1]
- Optical Rotation: $[\alpha]_D^{25} = +15.2$ (c = 1.0, CHCl₃)
(in Acetic Acid).[1][2][7]

Analytical Characterization & QC Protocols

To validate the identity and purity of Boc-L-Ala-OH-

, a multi-modal approach is required.

Nuclear Magnetic Resonance (NMR)

- NMR: Confirms the Boc group (singlet, ~1.4 ppm, 9H) and the Alanine methyl doublet.[1]
- NMR: The definitive test for labeling.[1]

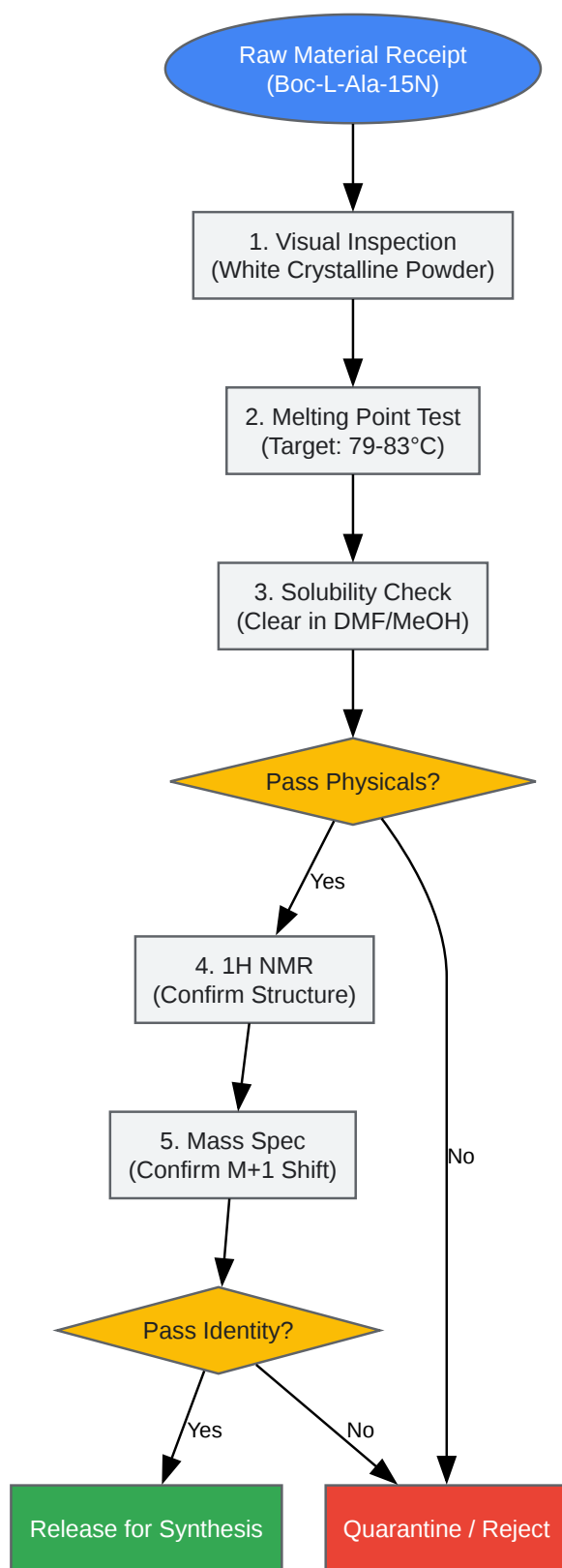
- Shift Range: The carbamate nitrogen typically resonates between 60 – 90 ppm (relative to liquid) or approximately -280 to -300 ppm (relative to Nitromethane).[1]
- Coupling: Observe coupling (~90 Hz) in proton-coupled modes, verifying the N-H bond integrity.

Mass Spectrometry (MS)

- Method: ESI-MS (Positive Mode).[1]
- Target Ion:
or
.[1]
- Validation: The mass spectrum must show a dominant peak relative to the natural abundance standard.

QC Workflow Diagram

The following logic gate ensures only high-fidelity material enters the synthesis pipeline.



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Figure 1: Quality Control Logic Gate for Isotope-Labeled Reagents.

Handling, Storage, and Stability[1][7][8]

Storage Conditions

- Temperature: Refrigerate at +2°C to +8°C.
- Environment: Store in a tightly sealed container with desiccant.[1]
- Light Sensitivity: Protect from direct sunlight to prevent slow photo-degradation, though the Boc group is generally photostable.[1]

Stability Concerns (De-Bocing)

The tert-butoxycarbonyl group is acid-labile.[1]

- Avoid: Exposure to strong acids (TFA, HCl) or heating in acidic solutions during storage.[1]

- Shelf Life:

years if stored correctly.[1]

Application: Solid-Phase Peptide Synthesis (SPPS) [1]

Boc-L-Ala-OH-

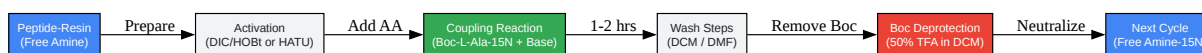
is primarily used to introduce a labeled alanine residue into a peptide sequence.[1] Because the Boc group is acid-labile, it is typically used in Boc/Benzyl SPPS strategies (removed by TFA) or as a building block where the Boc is removed immediately after coupling.[1]

Critical Note: If using Fmoc SPPS, this reagent is not suitable directly; you would require Fmoc-L-Ala-OH-

[1] In Boc chemistry, the Boc group is removed by TFA, and the peptide is cleaved from the resin by HF or TFMSA.[1]

SPPS Incorporation Workflow

The diagram below illustrates the cycle for adding this specific residue.



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Figure 2: Boc-SPPS Cycle for Incorporation of 15N-Labeled Alanine.

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